

Unveiling the Toxicological Profile of 3-Pyridineacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Pyridineacetic acid, 6-phenyl-

Cat. No.: B1511839

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available toxicological and safety data for 3-Pyridineacetic acid. It is important to note that a thorough search of scientific literature and toxicological databases yielded no specific data for "**3-Pyridineacetic acid, 6-phenyl-**". Therefore, this document focuses on the parent compound, 3-Pyridineacetic acid, to provide a foundational understanding of its safety profile. The information presented herein is intended to support researchers, scientists, and drug development professionals in their evaluation of related chemical entities. This guide summarizes known hazard classifications and provides a general framework for toxicological assessment.

Introduction

3-Pyridineacetic acid is a known metabolite of nicotine and other tobacco alkaloids[1]. It also serves as a key intermediate in the synthesis of various pharmaceutical compounds, including risedronate sodium, a treatment for osteoporosis[2]. Given its presence as a metabolite and its application in chemical synthesis, understanding its toxicological profile is crucial for risk assessment and safe handling. This guide synthesizes the currently available safety and hazard information for 3-Pyridineacetic acid.

Hazard Identification and Classification

Based on aggregated data from multiple sources, 3-Pyridineacetic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statements.

Table 1: GHS Hazard Classification for 3-Pyridineacetic Acid

Hazard Class	Hazard Category	Hazard Statement	Source
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1][3][4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[1][3][4]

The signal word associated with these classifications is "Warning"[3][4][5]. Precautionary statements advise avoiding breathing dust and wearing protective gloves, clothing, and eye/face protection[4]. In case of contact, thorough washing of the affected area is recommended[4].

Toxicological Data Summary

A comprehensive literature search did not yield quantitative toxicological data such as LD50 (Lethal Dose, 50%) or NOAEL (No-Observed-Adverse-Effect Level) for 3-Pyridineacetic acid. The toxicological properties have not been fully investigated[4].

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on 3-Pyridineacetic acid are not available in the public domain. For researchers planning to conduct such studies, adherence to standardized guidelines is recommended. The following diagram illustrates a general workflow for a repeat-dose toxicity study, based on established principles.

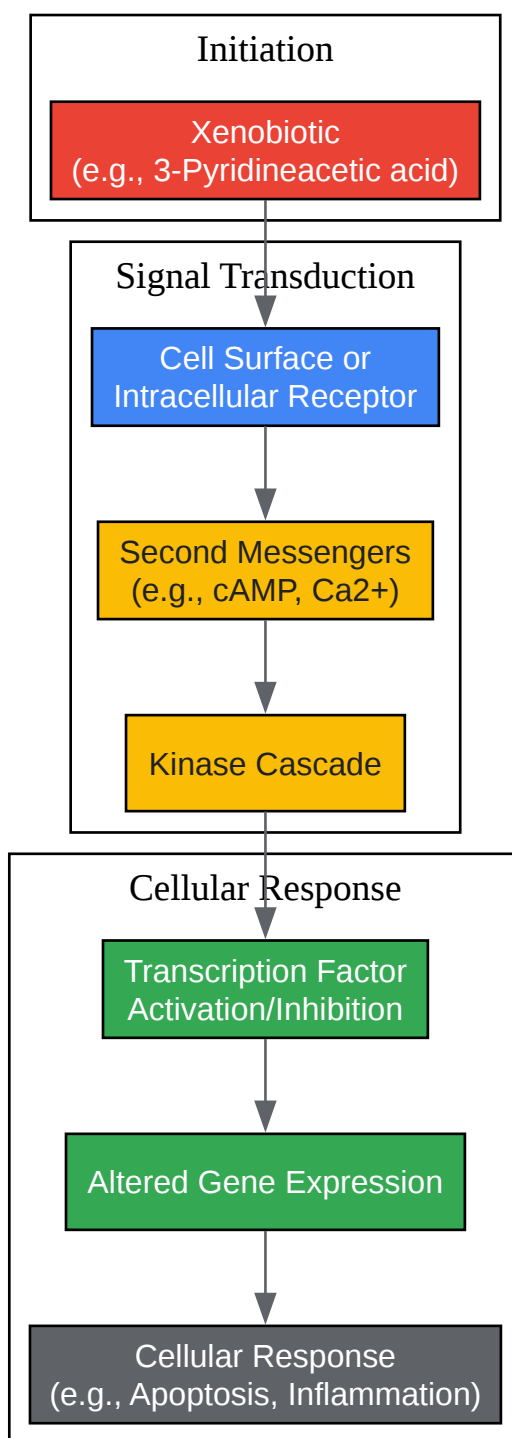


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Caption: General workflow for a repeat-dose toxicity study.

Signaling Pathways

There is no available information describing the specific signaling pathways modulated by 3-Pyridineacetic acid. For context, the following diagram illustrates a generic cell signaling pathway that can be impacted by xenobiotics, leading to a toxicological response.



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Caption: A generic intracellular signaling pathway.

Conclusion

The available data on 3-Pyridineacetic acid indicate that it is a skin, eye, and respiratory irritant. However, there is a significant lack of in-depth toxicological studies, including quantitative data and mechanistic insights. For the derivative, **3-Pyridineacetic acid, 6-phenyl-**, no public safety data could be found. Therefore, any work with this specific compound should be conducted with caution, assuming a similar or potentially more significant hazard profile than the parent compound, pending formal toxicological evaluation. The frameworks provided in this guide for experimental workflow and potential signaling pathway interactions are intended to guide future research and safety assessments for this class of compounds.

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